

Application Notes: Fluorometric Detection of Nitric Oxide Using 2,3-Diaminobenzonitrile

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Compound of Interest

Compound Name: 2,3-Diaminobenzonitrile

Cat. No.: B1322410

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A Note on Nomenclature: While the request specifies **2,3-Diaminobenzonitrile**, the predominant and well-documented fluorescent probe for nitric oxide detection based on this chemical motif is 2,3-Diaminonaphthalene (DAN). This document will detail the protocol for DAN, as it is the scientifically established standard for this application. It is presumed that "**2,3-Diaminobenzonitrile**" was a likely mistyping of this compound. The underlying chemistry relies on the reaction of an aromatic ortho-diamine with nitric oxide derivatives, a feature present in both molecules.

Introduction

Nitric oxide (NO) is a critical signaling molecule involved in a wide array of physiological and pathological processes, including vasodilation, neurotransmission, and the immune response. Due to its short half-life, direct measurement of NO in biological systems is challenging. A common and highly sensitive indirect method is the quantification of its stable oxidation products, nitrite (NO_2^-) and nitrate (NO_3^-). The 2,3-Diaminonaphthalene (DAN) assay is a highly sensitive fluorometric method for detecting nitrite, a key surrogate for NO production.^[1]

The DAN assay is significantly more sensitive than the colorimetric Griess assay, with detection limits in the nanomolar range, making it ideal for applications where NO concentrations are low.^[1]

Principle of Detection

The assay is based on the reaction of DAN with nitrite in an acidic environment. The NO-derived nitrosating agent, dinitrogen trioxide (N_2O_3), generated from the acidification of nitrite, reacts with the vicinal diamines of DAN to form the highly fluorescent product 1H-naphthotriazole. The fluorescence intensity of this product is directly proportional to the nitrite concentration in the sample.

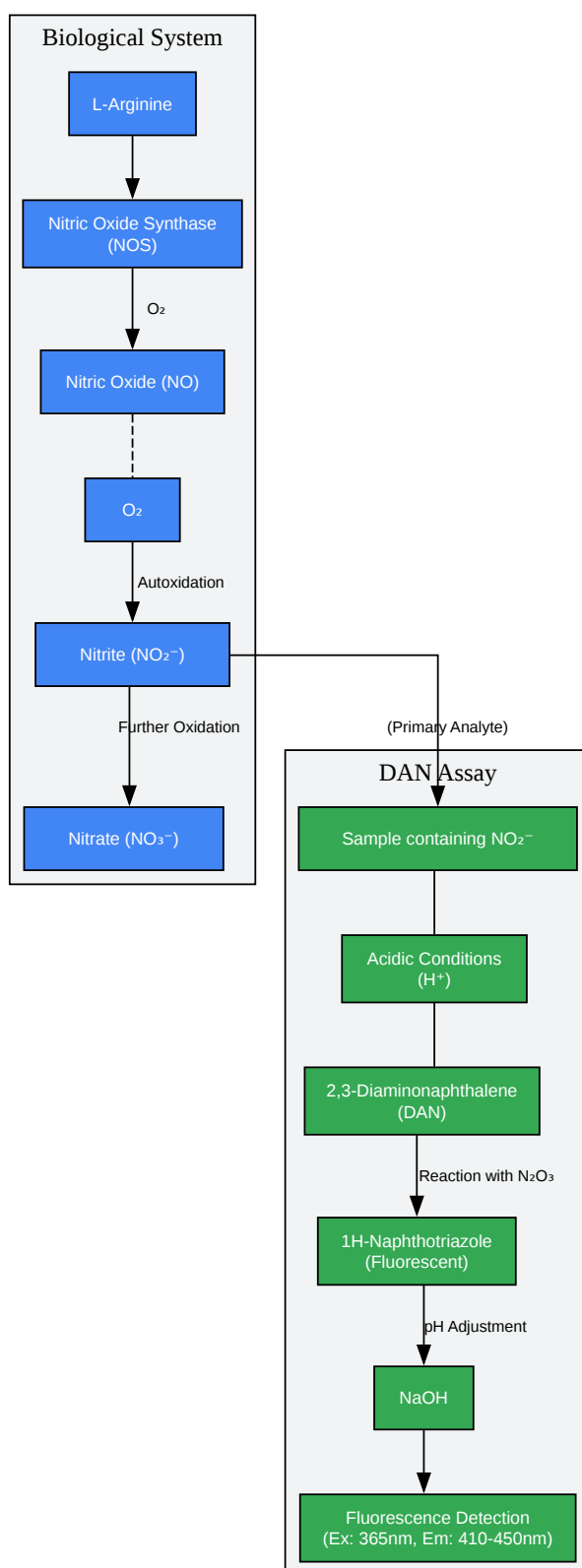
Quantitative Data Summary

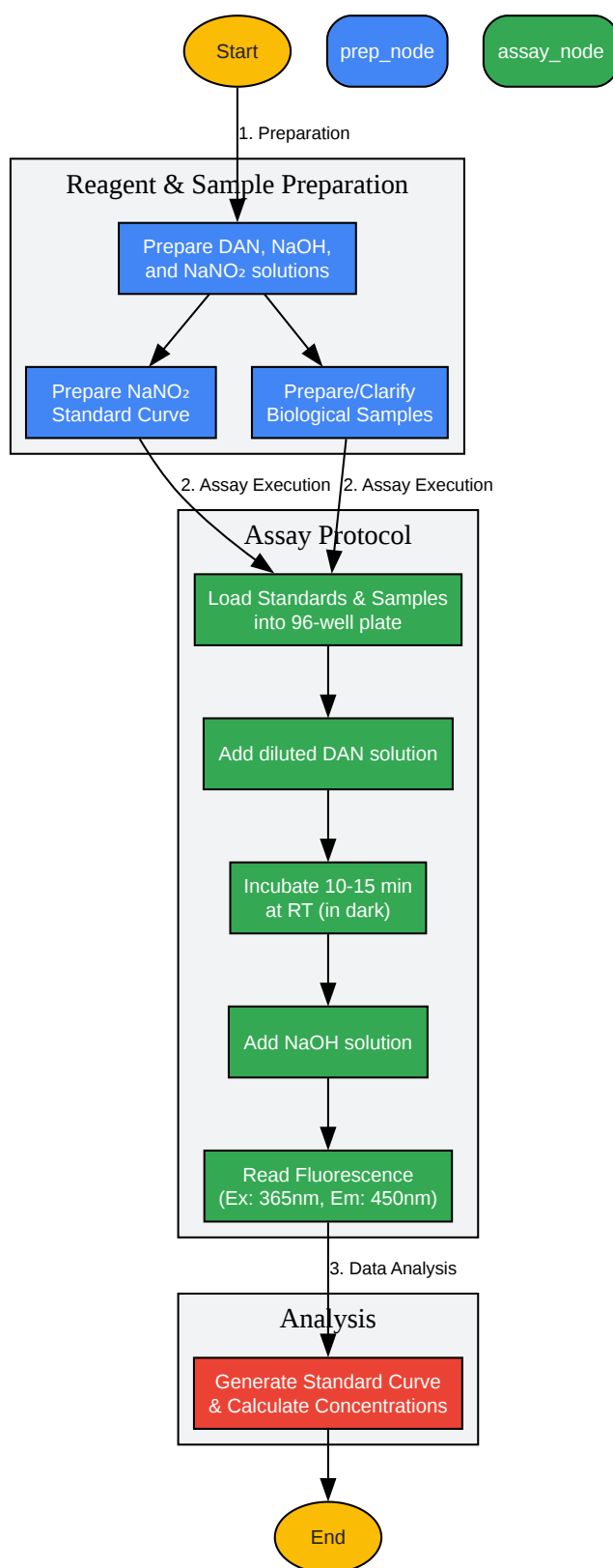
The following table summarizes the key performance characteristics of the 2,3-Diaminonaphthalene (DAN) assay for nitric oxide detection.

Parameter	Value	References
Detection Method	Fluorometric	[1]
Analyte	Nitrite (NO_2^-)	[1]
Fluorescent Product	1H-naphthotriazole	[1]
Excitation Wavelength	~365 nm	[2][3]
Emission Wavelength	~410-450 nm	[2][4]
Detection Limit	10-50 nM	[1][4]
Linear Range	0.02 - 10.0 μM	[5]
Sensitivity	50-100 times greater than the Griess assay	[1][4]

Signaling and Reaction Pathway

The detection of nitric oxide via 2,3-Diaminonaphthalene is an indirect method that measures the stable oxidation product, nitrite. The overall pathway from NO production to detection is illustrated below.





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